

# An In-depth Technical Guide to *tert*-Butyl Peroxybenzoate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *tert*-Butyl peroxybenzoate

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This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and decomposition of ***tert*-Butyl peroxybenzoate** (TBPB), a widely utilized organic peroxide. The information is presented to support research and development activities where this compound is of interest.

## Chemical Properties

***tert*-Butyl peroxybenzoate** is a clear, colorless to pale yellow liquid with a mild aromatic odor. [1][2][3] It is primarily used as a radical initiator in polymerization reactions and for crosslinking polymers. [4][5] Due to its thermal instability, it is often stored and transported as a solution or mixture with inert solids to mitigate explosion hazards. [1][3]

Table 1: Quantitative Chemical and Physical Properties of ***tert*-Butyl Peroxybenzoate**

Property	Value	Reference
IUPAC Name	tert-Butyl benzenecarboperoxoate	[4]
CAS Number	614-45-9	[4]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	[4][6]
Molar Mass	194.23 g/mol	[4]
Density	1.034 g/cm <sup>3</sup>	[4]
Melting Point	8-9 °C	[4]
Boiling Point	112 °C (decomposes)	[4]
Flash Point	107–110°C (open cup)	[2]
Active Oxygen Content	~8.16 wt%	[4]
Self-Accelerating Decomposition Temperature (SADT)	~60 °C	[2][4]

## Chemical Structure

**tert-Butyl peroxybenzoate** is a perester, an organic compound containing the R<sup>1</sup>-C(O)OO-R<sup>2</sup> functional group. In this case, R<sup>1</sup> is a phenyl group and R<sup>2</sup> is a tert-butyl group.[1] The core of its reactivity lies in the unstable peroxide bond (-O-O-).[7]

Caption: 2D structure of **tert-Butyl peroxybenzoate**.

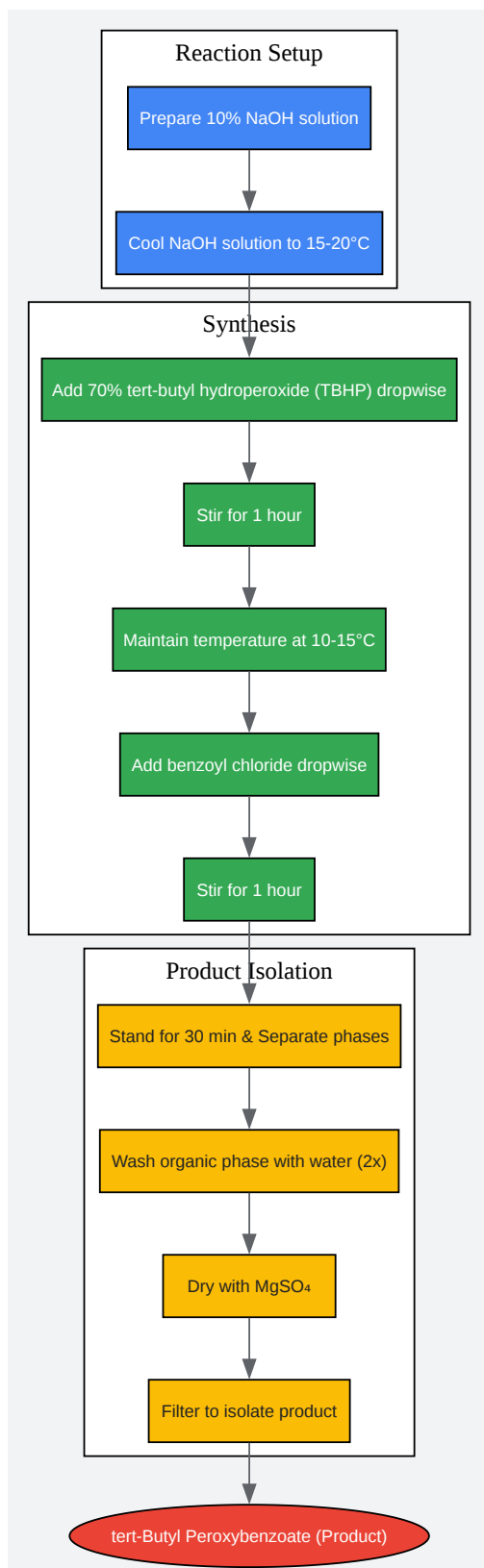
## Experimental Protocols

A standard and widely referenced method for preparing **tert-Butyl peroxybenzoate** is through the acylation of tert-butyl hydroperoxide with benzoyl chloride.[1][4] This reaction is typically performed under alkaline conditions.

Experimental Protocol:

A detailed protocol for the synthesis is as follows:[8]

- Preparation of Reaction Mixture: In a suitable reaction flask, add 72g of a 10% sodium hydroxide solution (0.18 mol).
- Cooling: Lower the temperature of the solution to between 15-20°C.
- Addition of Hydroperoxide: Slowly add 23.2g of 70% tert-butyl hydroperoxide (0.16 mol) dropwise to the cooled sodium hydroxide solution. The reaction is allowed to complete over 1 hour.
- Addition of Benzoyl Chloride: While maintaining the temperature at 10-15°C, add 24.7g of benzoyl chloride (0.176 mol) dropwise.
- Reaction Completion: After the addition is complete, continue to stir the mixture while maintaining the temperature for an additional hour.
- Workup - Separation: Allow the mixture to stand for 30 minutes to allow for phase separation. The lower aqueous layer is removed.
- Workup - Washing: The upper organic phase is washed twice with 30ml portions of purified water.
- Drying and Isolation: To the organic phase, add 0.2g of a stabilizer and 1g of anhydrous magnesium sulfate. The mixture is dried and then filtered to yield the final product, **tert-Butyl peroxybenzoate**.



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Caption: Experimental workflow for the synthesis of TBPB.

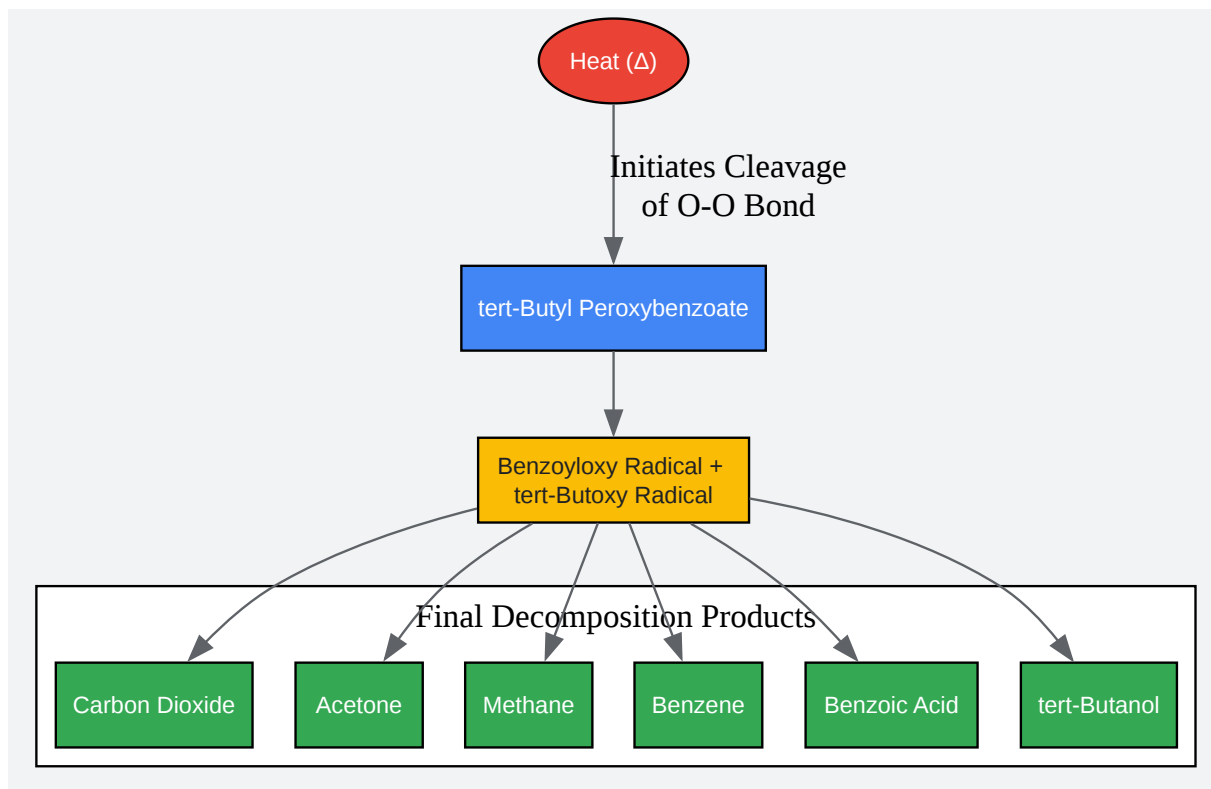
## Thermal Decomposition Pathway

The utility of TBPB as a radical initiator stems from its thermal decomposition. The process is initiated by the homolytic cleavage of the weak oxygen-oxygen bond.<sup>[9]</sup> This is the rate-determining step.<sup>[9]</sup>

The primary decomposition products include carbon dioxide, acetone, methane, tert-butanol, benzoic acid, and benzene.<sup>[4]</sup> The decomposition can be accelerated by amines, metal ions, strong acids and bases, and other reducing or oxidizing agents.<sup>[4]</sup>

Decomposition Steps:

- Initiation: The O-O bond cleaves, forming a benzoyloxy radical and a tert-butoxy radical.<sup>[9]</sup>
- Propagation/Radical Reactions: These initial radicals undergo further reactions. The tert-butoxy radical can decompose into acetone and a methyl radical.<sup>[9]</sup> The benzoyloxy radical can decarboxylate to form a phenyl radical and carbon dioxide.<sup>[9]</sup>
- Termination/Product Formation: These highly reactive radicals can then abstract hydrogen atoms or combine with other radicals to form the final stable products like methane, benzene, and benzoic acid.<sup>[4]</sup><sup>[9]</sup>



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Caption: Thermal decomposition pathway of TBPB.

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- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl Peroxybenzoate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203932#tert-butyl-peroxybenzoate-chemical-properties-and-structure]

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